

A Comprehensive Technical Guide to 4,4'-Dimethyl-2,2'-bipyridine

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Compound of Interest

Compound Name: 4,4'-Dimethyl-2,2'-bipyridine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **4,4'-Dimethyl-2,2'-bipyridine**, a prominent heterocyclic organic compound. Valued for its role as a bidentate chelating ligand, it is a critical component in coordination chemistry, catalysis, and materials science. This document details its chemical identifiers, physicochemical properties, and key experimental protocols, offering a vital resource for professionals in research and development.

Chemical Identifiers and Nomenclature

Accurate identification of chemical compounds is fundamental in scientific research. The following table summarizes the key identifiers for **4,4'-Dimethyl-2,2'-bipyridine**.

Identifier	Value
CAS Number	1134-35-6[1][2][3][4][5][6][7][8][9][10]
IUPAC Name	4-methyl-2-(4-methyl-2-pyridinyl)pyridine[4]
Molecular Formula	C ₁₂ H ₁₂ N ₂ [2][4][5][6][7][10]
PubChem CID	14338[4]
InChI	InChI=1S/C12H12N2/c1-9-3-5-13-11(7-9)12-8-10(2)4-6-14-12/h3-8H,1-2H3[4][6]
InChIKey	NBPGPQJFYXNFKN-UHFFFAOYSA-N[1][6][9][10][11]
SMILES	<chem>Cc1ccnc(-c2cc(C)ccn2)c1</chem> [6]
Synonyms	4,4'-Dimethyl-2,2'-bipyridyl, 2,2'-Bi(γ-picoline)[2][5]

Physicochemical Properties

The physical and chemical properties of **4,4'-Dimethyl-2,2'-bipyridine** dictate its behavior in various experimental conditions and applications. The data below has been compiled from various sources to provide a comprehensive summary.

Property	Value
Molecular Weight	184.24 g/mol [2][4][5][7]
Appearance	Beige or white to pale orange crystalline powder[1][4][6][8]
Melting Point	169-174 °C[1][7]
Boiling Point	309.3 ± 37.0 °C at 760 mmHg[7]
Density	1.1 ± 0.1 g/cm ³ [7]
Solubility	Soluble in ethanol, acetic acid, benzene, and toluene. Highly soluble in water at pH < 2.[1]
pKa	Data available in the IUPAC Digitized pKa Dataset[4]

Experimental Protocols

Detailed methodologies are crucial for the replication and advancement of scientific research. This section outlines key experimental protocols involving **4,4'-Dimethyl-2,2'-bipyridine**.

1. Synthesis of **4,4'-Dimethyl-2,2'-bipyridine** via Palladium-Catalyzed Coupling

A documented method for synthesizing **4,4'-Dimethyl-2,2'-bipyridine** involves the use of a palladium on carbon (Pd/C) catalyst.[12][13]

- Materials and Reagents:
 - 4-methylpyridine
 - Acetic acid
 - Hydrogen peroxide (30% mass concentration)
 - Palladium on carbon (Pd/C) catalyst
 - Phosphorus trichloride

- Ethyl acetate
- Procedure:
 - Dissolve 0.93 g of 4-methylpyridine in 20 mL of acetic acid in a reaction flask.[12]
 - Add 15 mL of 30% hydrogen peroxide in two portions to oxidize the 4-methylpyridine at room temperature.[12]
 - After 3.5 hours, introduce 0.0118 g of the Pd/C catalyst.[12]
 - Heat the mixture to 65 °C under reflux for approximately 6 hours.[12]
 - Cool the reaction solution to room temperature and add 165 g of phosphorus trichloride for deoxygenation.[12]
 - Filter the solution under reduced pressure to remove insoluble matter.[12]
 - Evaporate the solvent from the filtrate under reduced pressure to obtain a white crystalline residue.[12]
 - Recrystallize the crude product from 20 mL of ethyl acetate and dry the resulting crystals under vacuum to yield pure **4,4'-Dimethyl-2,2'-bipyridine**. [12]

2. Synthesis of 4,4'-Dicarboxy-2,2'-bipyridine (DCBPy) via Oxidation

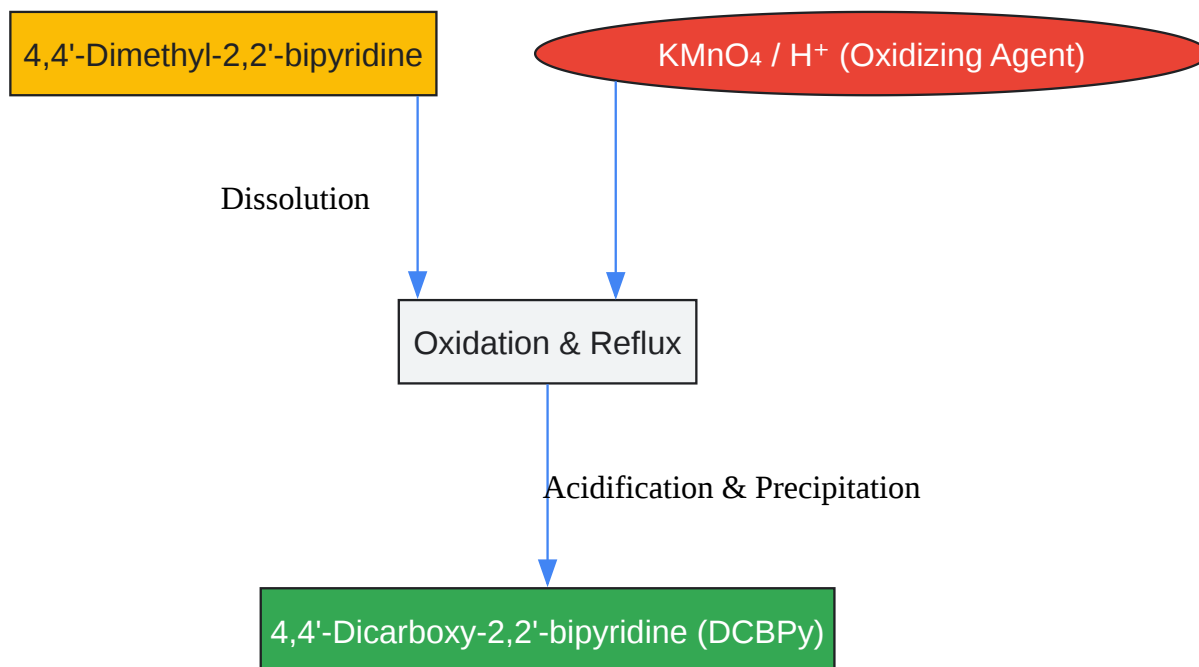
4,4'-Dimethyl-2,2'-bipyridine serves as a precursor for the synthesis of 4,4'-Dicarboxy-2,2'-bipyridine (DCBPy), a ligand widely used in dye-sensitized solar cells (DSSCs).[14]

- Reaction Principle: The methyl groups of **4,4'-dimethyl-2,2'-bipyridine** are oxidized to carboxylic acid groups using a strong oxidizing agent like potassium permanganate (KMnO₄) in an acidic medium.[14]
- Materials and Reagents:
 - **4,4'-Dimethyl-2,2'-bipyridine**
 - Potassium permanganate (KMnO₄)

- Nitric acid (concentrated)
- Hydrochloric acid (concentrated)
- Deionized water
- Procedure:
 - Dissolution: In a round-bottom flask, dissolve **4,4'-dimethyl-2,2'-bipyridine** in a mixture of deionized water and a small amount of nitric acid.[\[14\]](#)
 - Oxidation: Gradually add potassium permanganate in portions to the stirring solution. The reaction is exothermic, so the addition rate should be controlled.[\[14\]](#)
 - Reflux: Heat the mixture to reflux for several hours to ensure complete oxidation. The disappearance of the purple permanganate color can be used to monitor the reaction's progress.[\[14\]](#)
 - Precipitation: After cooling, acidify the reaction mixture with concentrated hydrochloric acid. The 4,4'-dicarboxy-2,2'-bipyridine product will precipitate as a white solid.[\[14\]](#)
 - Isolation and Purification: Collect the white crystalline product by filtration under reduced pressure.[\[14\]](#)

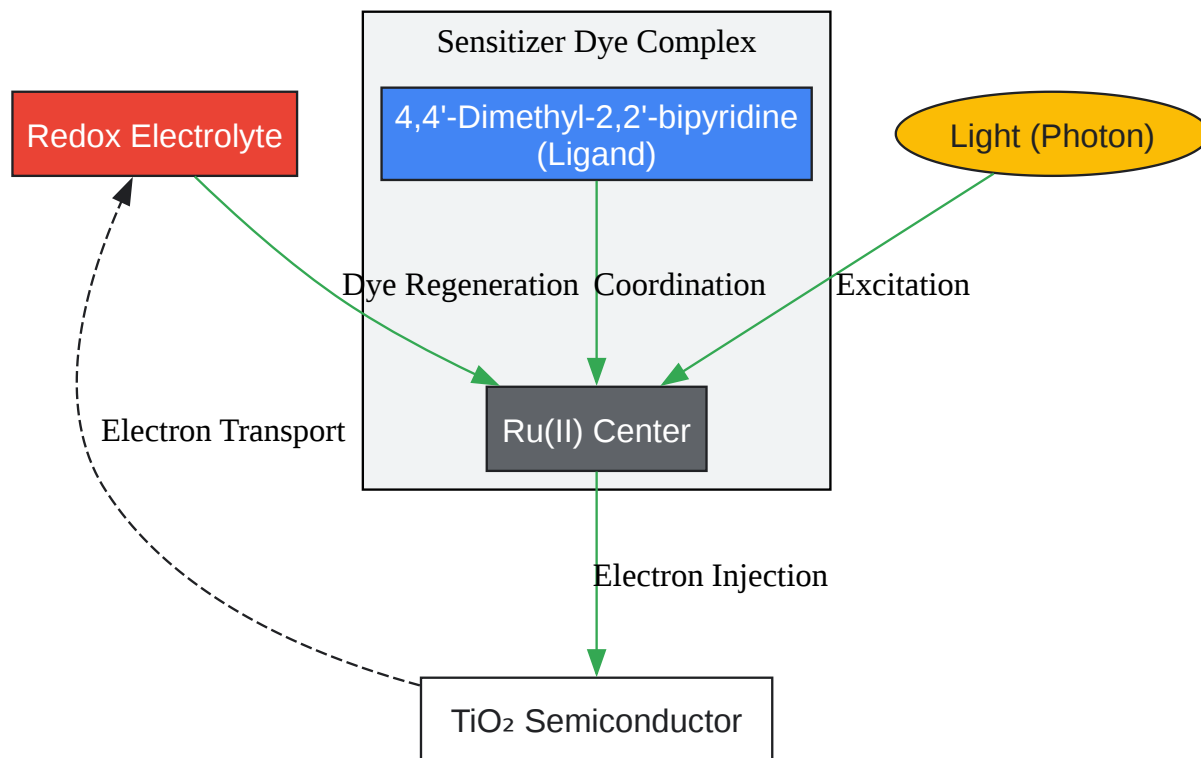
Visualized Workflows and Pathways

Diagrams are provided to illustrate key processes involving **4,4'-Dimethyl-2,2'-bipyridine**.



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Caption: Workflow for the synthesis of DCBPy from **4,4'-Dimethyl-2,2'-bipyridine**.



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Caption: Role of **4,4'-Dimethyl-2,2'-bipyridine** as a ligand in a DSSC.

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References

- 1. 4,4'-Dimethyl-2,2'-bipyridyl | 1134-35-6 [chemicalbook.com]
- 2. ossila.com [ossila.com]
- 3. 1134-35-6|4,4'-Dimethyl-2,2'-bipyridine|BLD Pharm [bldpharm.com]
- 4. 4,4'-Dimethyl-2,2'-bipyridine | C₁₂H₁₂N₂ | CID 14338 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 5. 4,4'-Dimethyl-2,2'-bipyridyl 99 1134-35-6 [sigmaaldrich.com]
- 6. 4,4'-Dimethyl-2,2'-bipyridine | CymitQuimica [cymitquimica.com]
- 7. 4,4'-Dimethyl-2,2'-bipyridine | CAS#:1134-35-6 | Chemsrce [chemsrc.com]
- 8. strem.com [strem.com]
- 9. 4,4'-Dimethyl-2,2'-bipyridine, 98% 1 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 10. 2,2'-Bipyridine, 4,4'-dimethyl- [webbook.nist.gov]
- 11. B24936.06 [thermofisher.com]
- 12. 4,4'-Dimethyl-2,2'-bipyridyl synthesis - chemicalbook [chemicalbook.com]
- 13. researchgate.net [researchgate.net]
- 14. benchchem.com [benchchem.com]
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